

Stability and storage conditions for Protein Kinase C (19-36) peptide.

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Compound of Interest

Compound Name: Protein Kinase C (19-36)

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Technical Support Center: Protein Kinase C (19-36) Peptide

This guide provides researchers, scientists, and drug development professionals with essential information on the stability, storage, and handling of **Protein Kinase C (19-36)** peptide, along with troubleshooting advice for common experimental issues.

Frequently Asked Questions (FAQs)

Q1: What is **Protein Kinase C (19-36)** peptide?

Protein Kinase C (19-36), also known as PKC (19-36), is a synthetic peptide that acts as a pseudosubstrate inhibitor of Protein Kinase C (PKC).[1][2] Its amino acid sequence (RFARKGALRQKNVHEVKN) mimics the substrate phosphorylation site of PKC but lacks the phosphorylatable serine or threonine residue.[3][4][5] By binding to the active site of PKC, it competitively and reversibly inhibits the enzyme's activity, making it a valuable tool for studying PKC-mediated signaling pathways.[6] It has been used to investigate the role of PKC in various cellular processes, including vascular cell growth and insulin-mediated glucose transporter translocation.[1][7]

Q2: How should I store the lyophilized peptide?

The stability of the lyophilized peptide depends on the storage temperature. For optimal stability, it is crucial to store the peptide under the recommended conditions, protected from moisture and light.^[1] The peptide is often supplied as a trifluoroacetate salt and can be hygroscopic.^[6]

Q3: How should I reconstitute and store the peptide in solution?

Peptides in solution are significantly less stable than in their lyophilized form. It is highly recommended to prepare fresh solutions for immediate use.^[1] If a stock solution is necessary, it should be aliquoted into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the peptide.^[8]

Q4: What is the recommended solvent for reconstitution?

The peptide is soluble in water, with a recommended maximum concentration of 2 mg/mL.^[2] For preparing stock solutions, sterile, nuclease-free water is recommended.

Storage Conditions Summary

Proper storage is critical to maintain the peptide's activity and ensure experimental reproducibility. The following tables summarize the recommended storage conditions for both lyophilized powder and reconstituted solutions.

Table 1: Storage of Lyophilized PKC (19-36) Peptide

Storage Temperature	Recommended Duration	Notes
-80°C	Up to 2 years	Recommended for long-term storage. ^[1]
-20°C	Up to 1 year	Suitable for intermediate-term storage. ^{[1][9][10]}
Room Temperature	Several days to weeks	Acceptable for short-term storage, such as during shipping. ^{[1][8]}

Table 2: Storage of Reconstituted PKC (19-36) Peptide Solution

Storage Temperature	Recommended Duration	Notes
-80°C	Up to 6 months	Aliquot to avoid freeze-thaw cycles. Store sealed, away from light. [1]
-20°C	Up to 1 month	Aliquot to avoid freeze-thaw cycles. Store sealed, away from light. [1] [6]
4°C	1-2 weeks	For very short-term use only. [8]

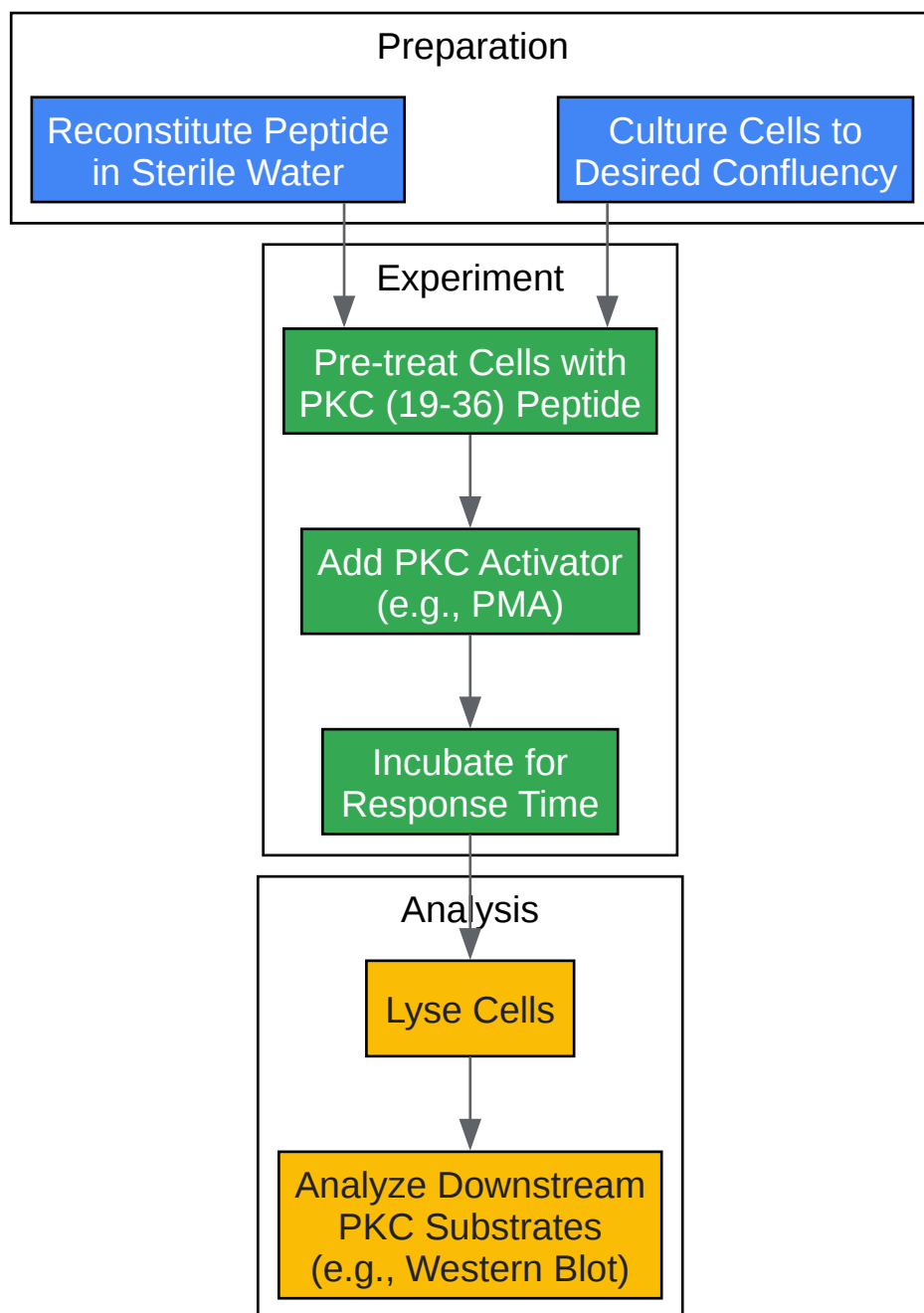
Experimental Protocols & Workflows

General Protocol: Assessing PKC Inhibition in a Cell-Based Assay

This protocol provides a general framework for using PKC (19-36) to inhibit PKC activity in a cellular context.

- **Cell Culture:** Plate and culture your cells of interest to the desired confluency.
- **Peptide Reconstitution:** Shortly before the experiment, reconstitute the lyophilized PKC (19-36) peptide in sterile water to create a concentrated stock solution (e.g., 1 mM).
- **Pre-treatment:** Pre-incubate the cells with the PKC (19-36) peptide at the desired final concentration (a common starting point is 5 μ M) for a suitable duration (e.g., 30 minutes) before applying a stimulus.[\[11\]](#)
- **Stimulation:** Add the PKC activator (e.g., Phorbol 12-myristate 13-acetate, PMA) or the agonist of the pathway you are studying.
- **Incubation:** Incubate for the time required for the specific cellular response to occur.
- **Lysis and Analysis:** Lyse the cells and analyze the downstream effects of PKC inhibition. This can be done by various methods, such as Western blotting for a specific phosphoprotein substrate of PKC or a functional assay (e.g., measuring transepithelial electrical resistance).[\[11\]](#)

Experimental Workflow Diagram



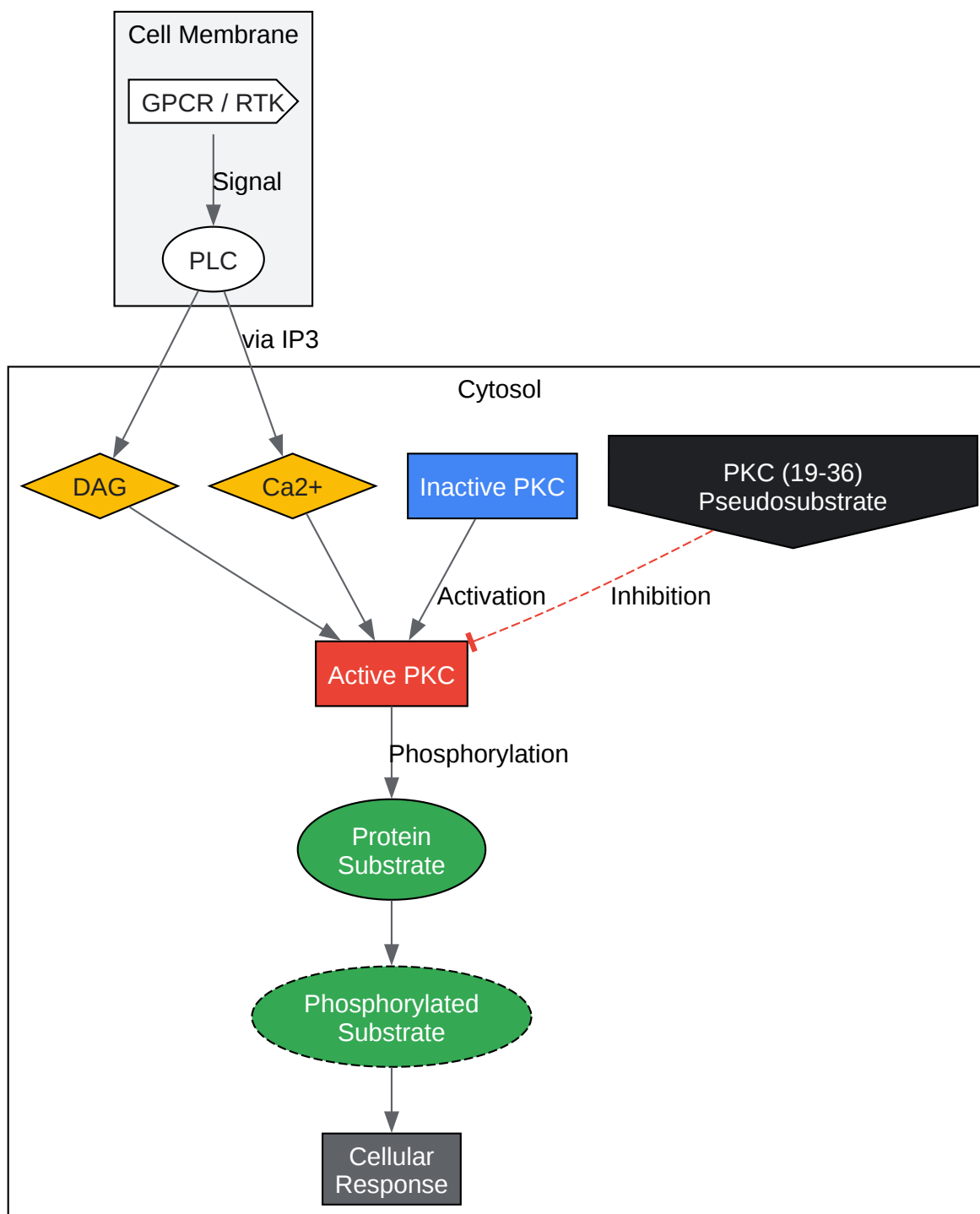
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Caption: Workflow for a cell-based PKC inhibition assay.

Signaling Pathway Inhibition

PKC (19-36) functions as a pseudosubstrate. It binds to the catalytic domain of PKC, competitively blocking the binding of genuine protein substrates and thereby preventing their phosphorylation and the propagation of downstream signals.

PKC Inhibition Pathway Diagram



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Caption: Mechanism of PKC activation and its inhibition by PKC (19-36).

Troubleshooting Guide

Q5: My peptide is difficult to dissolve. What should I do?

If you encounter solubility issues with the peptide:

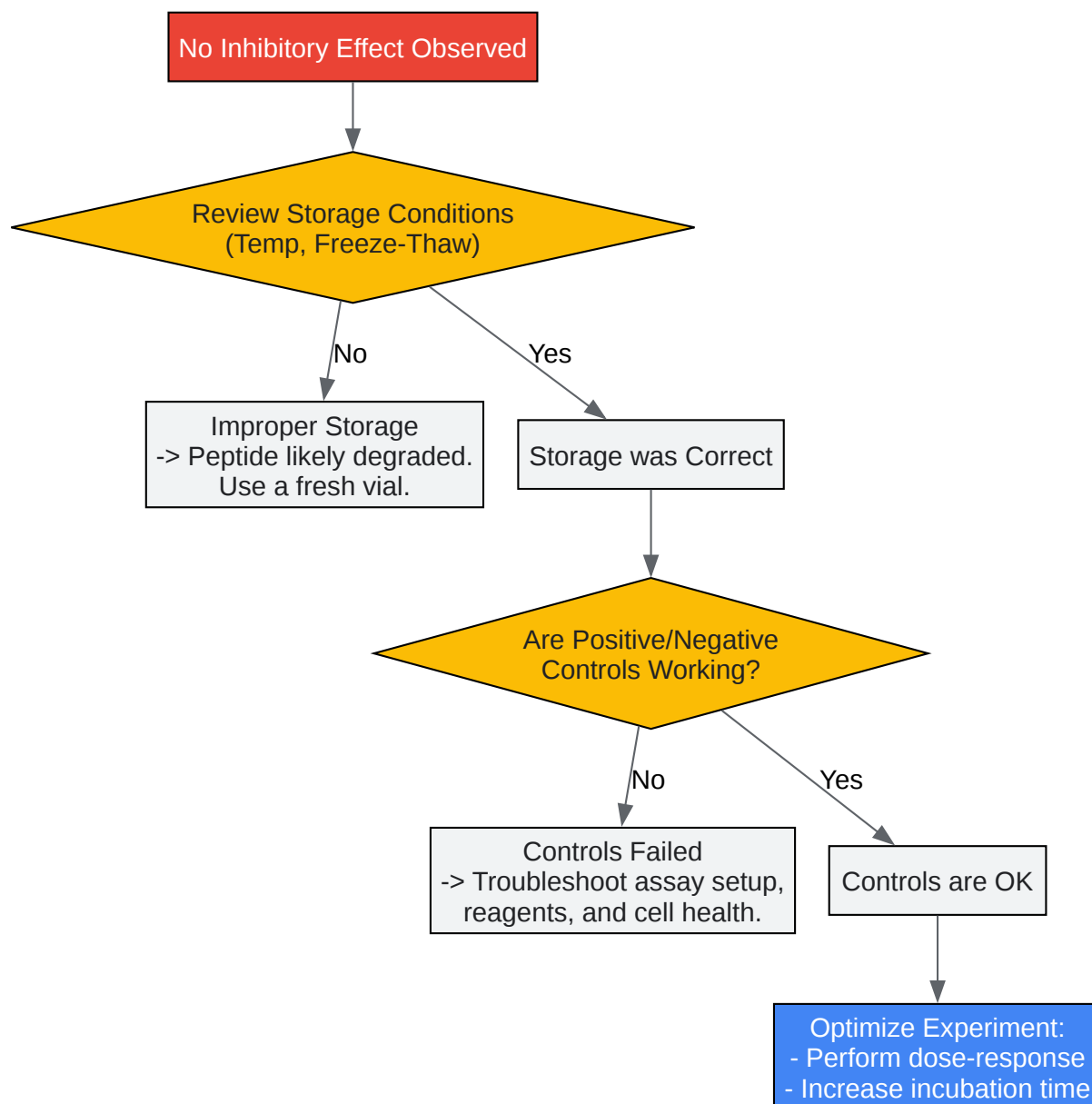
- **Confirm Concentration:** Ensure you are not exceeding the recommended solubility limit of 2 mg/mL in water.[\[2\]](#)
- **Gentle Agitation:** Vortex the solution gently or sonicate briefly in a water bath to aid dissolution.[\[1\]](#)
- **Check for Particulates:** If particulates remain, centrifuge the vial and use the supernatant. The insolubility may indicate aggregation due to improper storage or handling.

Q6: I am not observing the expected inhibitory effect in my experiment. What could be wrong?

If the peptide does not inhibit PKC activity as expected:

- **Peptide Integrity:** The most common cause is peptide degradation. Review your storage and handling procedures. Has the peptide (lyophilized or in solution) been stored at the correct temperature? Have you subjected the solution to multiple freeze-thaw cycles?
- **Concentration and Incubation:** The concentration or incubation time may be suboptimal for your specific cell type or experimental conditions. Perform a dose-response or time-course experiment to determine the optimal parameters. A concentration of 5 μ M and a 30-minute pre-incubation is a common starting point.[\[11\]](#)
- **PKC Isoform Specificity:** PKC (19-36) is a general PKC inhibitor. If your process is mediated by an atypical PKC isoform, this pseudosubstrate may be less effective.
- **Experimental Controls:** Ensure your positive controls (PKC activator) and negative controls (vehicle) are working as expected.

Troubleshooting Decision Tree



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Caption: Decision tree for troubleshooting failed inhibition experiments.

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